

Safety Profile of 2-((2-Nitrophenyl)thio)benzoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((2-Nitrophenyl)thio)benzoic acid

Cat. No.: B1584463

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **2-((2-Nitrophenyl)thio)benzoic acid** (CAS No. 19806-43-0) is readily available in the public domain. The following information is a synthesized safety profile based on the known hazards of its constituent functional groups: a nitrophenyl group, a thioether linkage, and a benzoic acid moiety. This guide is intended for researchers, scientists, and drug development professionals and should be used as a preliminary risk assessment tool. It is not a substitute for a manufacturer-provided SDS.

Presumed Hazard Identification and Classification

Based on the analysis of structurally related compounds such as 2-nitrobenzoic acid, thiobenzoic acid, and nitrophenols, **2-((2-Nitrophenyl)thio)benzoic acid** is presumed to be hazardous. The following hazard classifications are likely:

- Skin Corrosion/Irritation: Category 2.[1][2] Benzoic acid and thiobenzoic acid derivatives are known to cause skin irritation.
- Serious Eye Damage/Eye Irritation: Category 2.[1][2] Similar compounds are known to cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system).[1][2] May cause respiratory irritation.
- Acute Toxicity (Oral): While not definitively classified, related nitrophenols are harmful if swallowed.[3]

Pictograms (Presumed):

 alt text

Signal Word (Presumed): WARNING

Hazard Statements (Presumed):

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- May be harmful if swallowed.

Precautionary Statements (Presumed):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.[4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
- P332+P313: If skin irritation occurs: Get medical advice/attention.

Physical and Chemical Properties

Limited quantitative data is available for the target compound. The following table summarizes the known information and provides a comparison with related compounds.

Property	2-((2-Nitrophenyl)thio)benzoic acid	2-Nitrobenzoic Acid	Thiobenzoic Acid
CAS Number	19806-43-0	552-16-9	98-91-9
Molecular Formula	C13H9NO4S	C7H5NO4	C7H6OS
Molecular Weight	275.28 g/mol	167.12 g/mol	138.19 g/mol
Appearance	Not specified (likely a solid)	Yellow crystalline solid[4]	Yellow-orange liquid[6]
Melting Point	Not specified	146-148 °C	15-18 °C[6]
Boiling Point	Not specified	Not specified	103-105 °C @ 12 mmHg[6]
Flash Point	Not specified	Not specified	>110 °C[6]
Solubility	Not specified	Soluble in water[2]	Not specified

Toxicological Information

No specific toxicological data (e.g., LD50, LC50) is available for **2-((2-Nitrophenyl)thio)benzoic acid**. The toxicological properties are inferred from its functional groups.

- **Nitrophenyl Group:** Nitrophenols can cause headaches, drowsiness, nausea, and cyanosis upon acute exposure.[7] High levels can lead to methemoglobinemia.[8]
- **Thioether Linkage:** Low molecular weight thioethers are often characterized by a strong, unpleasant odor (stench).[6] While the toxicity of the thioether linkage itself is not well-defined in this context, the presence of sulfur necessitates caution.
- **Benzoic Acid Moiety:** Benzoic acid and its derivatives are generally of low acute toxicity but can cause irritation to the skin, eyes, and respiratory tract.[9]

The following table presents available acute toxicity data for a related compound.

Compound	Route	Species	Value
Thiobenzoic Acid	Oral	Rat	ATE > 2000 mg/kg[1]
Inhalation	Rat	ATE > 20 mg/l[1]	

Experimental Protocols

As no specific SDS is available, no experimental protocols for determining the safety data of **2-((2-Nitrophenyl)thio)benzoic acid** are cited. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for determining chemical safety data. For instance:

- Acute Oral Toxicity: OECD Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method)
- Skin Irritation/Corrosion: OECD Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)
- Eye Irritation/Corrosion: OECD Guideline 492 (Reconstructed human cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage)

Handling and Storage

- Handling: Use in a well-ventilated area.[5] Avoid contact with skin, eyes, and clothing.[1] Avoid formation of dust and aerosols.[10] Wash hands thoroughly after handling.[6]
- Storage: Store in a cool, dry, and well-ventilated place.[4][10] Keep container tightly closed. Some sources suggest refrigeration (2-8°C).

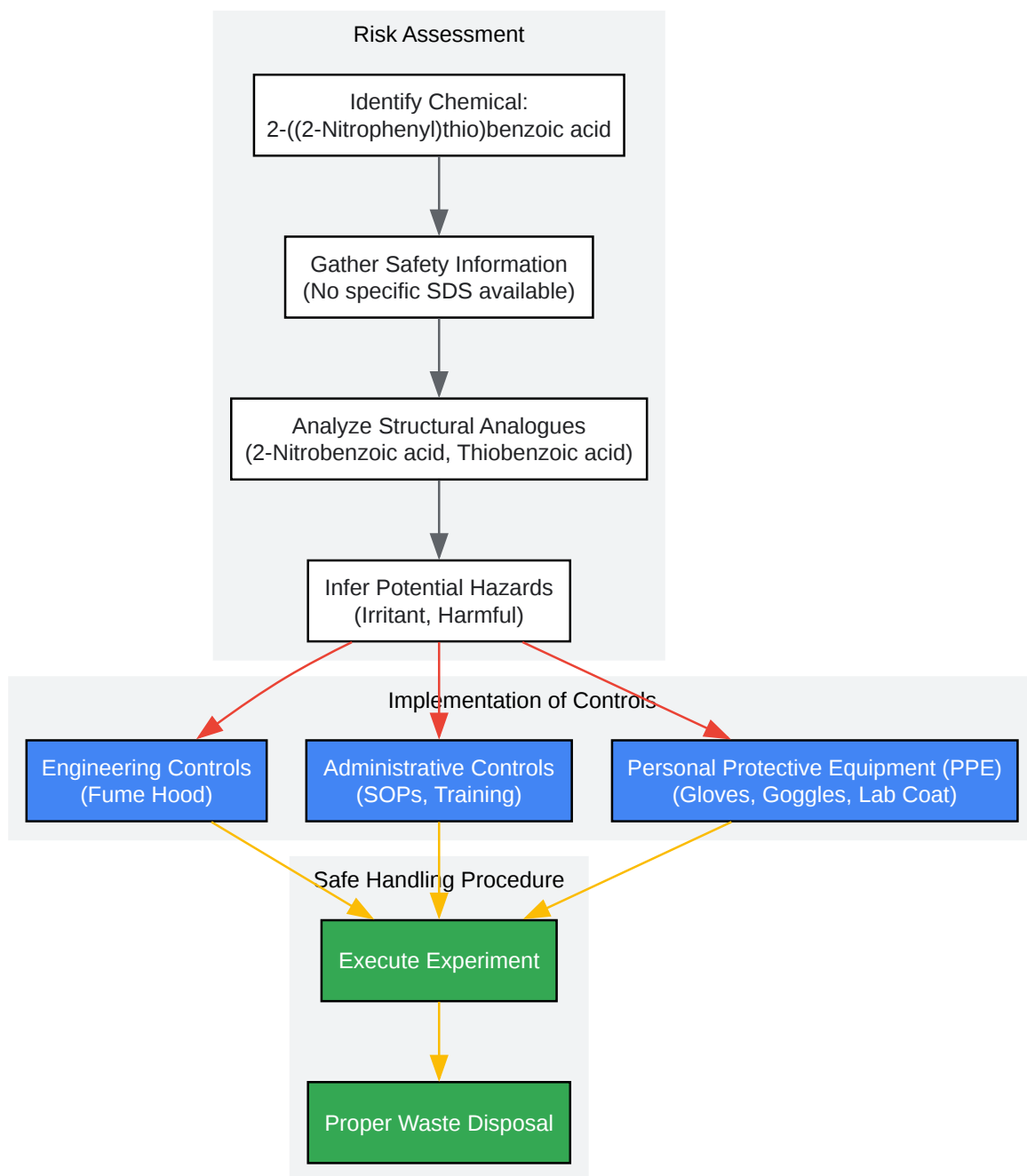
First-Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[1][6] If skin irritation persists, call a physician.[1]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[5][10] Get medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[6] Get medical attention if symptoms occur.

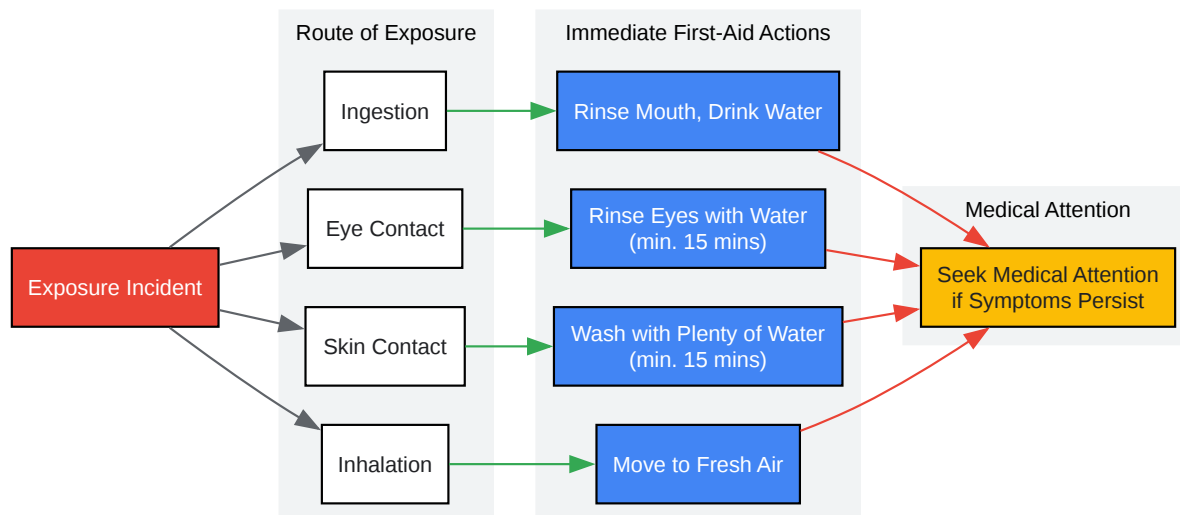
Logical Relationships and Workflows

The following diagrams illustrate the logical flow for risk assessment and emergency response when handling a chemical with presumed hazards like **2-((2-Nitrophenyl)thio)benzoic acid**.



[Click to download full resolution via product page](#)

Caption: Risk assessment and control implementation workflow.



[Click to download full resolution via product page](#)

Caption: Decision tree for first-aid measures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 2. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 3. [datasheets.scbt.com](https://www.datasheets.scbt.com) [datasheets.scbt.com]
- 4. [chemicalbook.com](https://www.chemicalbook.com) [chemicalbook.com]
- 5. [echemi.com](https://www.echemi.com) [echemi.com]
- 6. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 7. [epa.gov](https://www.epa.gov) [epa.gov]
- 8. [nj.gov](https://www.nj.gov) [nj.gov]

- 9. Acids, Carboxylic | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. oxfordlabfinechem.com [oxfordlabfinechem.com]
- To cite this document: BenchChem. [Safety Profile of 2-((2-Nitrophenyl)thio)benzoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584463#2-2-nitrophenyl-thio-benzoic-acid-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com